

An In-depth Technical Guide to the Thermal Properties of Diisodecyl Adipate

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Compound of Interest

Compound Name: *Diisodecyl adipate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermal properties of **Diisodecyl adipate** (DIDA), specifically its melting and boiling points. This document is designed to serve as a resource for professionals in research and development, providing both collated data and detailed experimental methodologies.

Introduction to Diisodecyl Adipate

Diisodecyl adipate (CAS No: 27178-16-1) is a high molecular weight ester of adipic acid and isodecyl alcohol. It is a colorless, viscous liquid at room temperature, recognized for its excellent low-temperature flexibility and permanence.^{[1][2]} These characteristics make it a valuable component in various industrial applications, including as a plasticizer, emollient, and solvent.^{[3][4]} In the context of pharmaceutical and drug development, its properties as a stable, non-volatile excipient are of particular interest. A thorough understanding of its thermal properties is critical for formulation development, manufacturing processes, and stability assessments.

Quantitative Thermal Properties

The melting and boiling points of **Diisodecyl adipate** have been reported across various sources. The discrepancies in these values can be attributed to differences in measurement conditions, sample purity, and the specific experimental method employed. For instance, what

is reported as a "melting point" may in some cases be a "freezing point" or "pour point," which, while related, are distinct physical phenomena.

- Melting Point vs. Freezing Point vs. Pour Point:
 - Melting Point: The temperature at which a solid transitions to a liquid. For a pure crystalline substance, this is theoretically the same as the freezing point.[\[5\]](#)[\[6\]](#)
 - Freezing Point: The temperature at which a liquid transitions to a solid.[\[5\]](#)[\[7\]](#)
 - Pour Point: The lowest temperature at which a liquid retains its ability to flow.[\[8\]](#) This is a particularly relevant measure for substances like DIDA, which may become highly viscous and lose their flow characteristics at low temperatures without necessarily forming a crystalline solid.

The following tables summarize the reported thermal data for **Diisodecyl adipate**.

Table 1: Melting Point and Low-Temperature Solidification Data

Property	Reported Value (°C)	Reported Value (°F)	Notes
Melting Point	27.4	81.3	Sourced from multiple safety data sheets and chemical databases. [7] [8] [9]
Freezing Point	1.50	34.7	Provided by a chemical supplier. [10] The significant difference from the 27.4 °C value may be due to different isomeric compositions of the isodecyl alcohol used in synthesis.
Freezing Point	-50	-58	From a technical data sheet. [11] This likely represents the pour point rather than a true crystallographic freezing point.
Freezing Point	< -54	< -65.2	From a technical data sheet, indicating excellent low-temperature fluidity. [1]
Pour Point	~ -54	~ -65.2	This value is indicative of the temperature at which the liquid loses its flow characteristics and is a critical parameter for applications in cold environments. [3] [12]

Table 2: Boiling Point Data

Reported Value (°C)	Reported Value (°F)	Pressure Conditions	Notes
385	725	1,018 hPa (approx. 1 atm)	This value was determined according to OECD Test Guideline 103.[9] Other sources report a similar value of approximately 385 °C without specifying the pressure.[1][11]
428	802.4	760 mmHg (1 atm)	Reported in a chemical database.[7] The slight variation from 385 °C may be due to differences in experimental setup or sample purity.
240	464	4.00 mm Hg	This boiling point is reported at a significantly reduced pressure, which is a common practice for high molecular weight esters to prevent thermal decomposition at higher temperatures. [12][13]
250 - 267	482 - 512.6	Not Specified	This range suggests the boiling of a mixture of isomers or the presence of impurities.[10]

Experimental Protocols

Detailed and standardized methodologies are crucial for obtaining accurate and reproducible thermal property data. The following sections outline the typical experimental protocols for determining the melting and boiling points of a substance like **Diisodecyl adipate**.

The capillary method is a widely accepted technique for determining the melting point of a solid crystalline substance.[\[14\]](#)[\[15\]](#)

Principle: A small, finely powdered sample is packed into a capillary tube and heated at a controlled rate. The temperatures at which the substance begins to melt and at which it becomes completely liquid are recorded as the melting range.[\[1\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar) with a heating block, thermometer or digital temperature sensor, and a viewing lens.[\[1\]](#)[\[16\]](#)
- Glass capillary tubes (sealed at one end).[\[14\]](#)
- Sample pulverizing tools (e.g., mortar and pestle).

Procedure:

- **Sample Preparation:** The **Diisodecyl adipate** sample, if solid, is thoroughly dried and finely powdered to ensure uniform heat distribution.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.[\[17\]](#)
- **Measurement:**
 - The packed capillary tube is placed into the heating block of the melting point apparatus.
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.

- The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.[1]
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample has transformed into a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting range.

The OECD Test Guideline 103 describes several methods for determining the boiling point of a substance.[9][10][12] For a substance like **Diisodecyl adipate**, methods such as the dynamic method, differential scanning calorimetry (DSC), or the Siwoloboff method are applicable. The following protocol is based on the principles of the Siwoloboff method, often performed using a Thiele tube.[13][18]

Principle: A small amount of the liquid is heated in a test tube containing an inverted, sealed capillary tube. As the liquid heats, the air trapped in the capillary tube expands and escapes as a stream of bubbles. The boiling point is the temperature at which, upon slight cooling, the vapor pressure inside the capillary equals the external atmospheric pressure, and the liquid is drawn back into the capillary tube.[19]

Apparatus:

- Thiele tube or a similar heating bath (e.g., beaker with mineral oil).
- Thermometer.
- Small test tube (e.g., Durham tube).
- Capillary tube (sealed at one end).
- Heat source (e.g., Bunsen burner or hot plate).

Procedure:

- **Sample Preparation:** The small test tube is filled to about half its volume with **Diisodecyl adipate**.
- **Assembly:** A capillary tube, sealed at one end, is placed open-end-down into the test tube containing the sample.
- **Heating:** The assembly is attached to a thermometer and immersed in a heating bath (Thiele tube). The heating bath is heated gently.
- **Observation:** As the temperature approaches the boiling point, a continuous stream of bubbles will emerge from the open end of the capillary tube.^[18]
- **Measurement:** The heat source is removed, and the bath is allowed to cool slowly. The temperature at which the bubbling ceases and the liquid is drawn into the capillary tube is recorded as the boiling point at the measured atmospheric pressure.

Visualized Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols described above.

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